

3-Methyl-3-octanol vs 2-Methyl-2-octanol properties

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Compound of Interest

Compound Name: 3-Methyl-3-octanol

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An Objective Comparison of **3-Methyl-3-octanol** and 2-Methyl-2-octanol for Research and Development Applications

This guide provides a detailed, evidence-based comparison of the isomeric tertiary alcohols, **3-Methyl-3-octanol** and 2-Methyl-2-octanol. Aimed at researchers, scientists, and professionals in drug development, this document summarizes key physicochemical properties, potential applications, and relevant experimental protocols to inform compound selection and experimental design.

Structural and Physicochemical Properties

3-Methyl-3-octanol and 2-Methyl-2-octanol are structural isomers with the same molecular formula, $C_9H_{20}O$, and molecular weight.^{[1][2]} However, the different placement of the hydroxyl and methyl groups along the octanol backbone results in distinct physicochemical characteristics. **3-Methyl-3-octanol** features the hydroxyl and a methyl group on the third carbon, while in 2-Methyl-2-octanol, they are positioned on the second carbon. This structural variance influences properties such as boiling point, density, and refractive index.

A summary of their key properties is presented in the table below for direct comparison.

Property	3-Methyl-3-octanol	2-Methyl-2-octanol
Molecular Formula	C ₉ H ₂₀ O[1][3]	C ₉ H ₂₀ O[2]
Molecular Weight	144.25 g/mol [1][4]	144.25 g/mol [2][5]
CAS Number	5340-36-3[3][4]	628-44-4[2][6]
Appearance	Clear, colorless liquid[7]	Clear, colorless liquid[8]
Boiling Point	127 °C[4][9]	177-178 °C[10][11]
Melting Point	127 °C (lit.)[1]	6.15 °C (estimated)[11]
Density	0.822 g/mL at 25 °C[4][9]	0.825 g/mL[11]
Refractive Index	n ₂₀ /D 1.433[4][9]	n ₂₀ /D 1.431[11]
Flash Point	72.8 °C (163.0 °F)[4][12]	71.1 °C[11]
Solubility in Water	Low	~495 mg/L at 25 °C[8]

Applications and Biological Relevance

While structurally similar, these isomers have found utility in different fields.

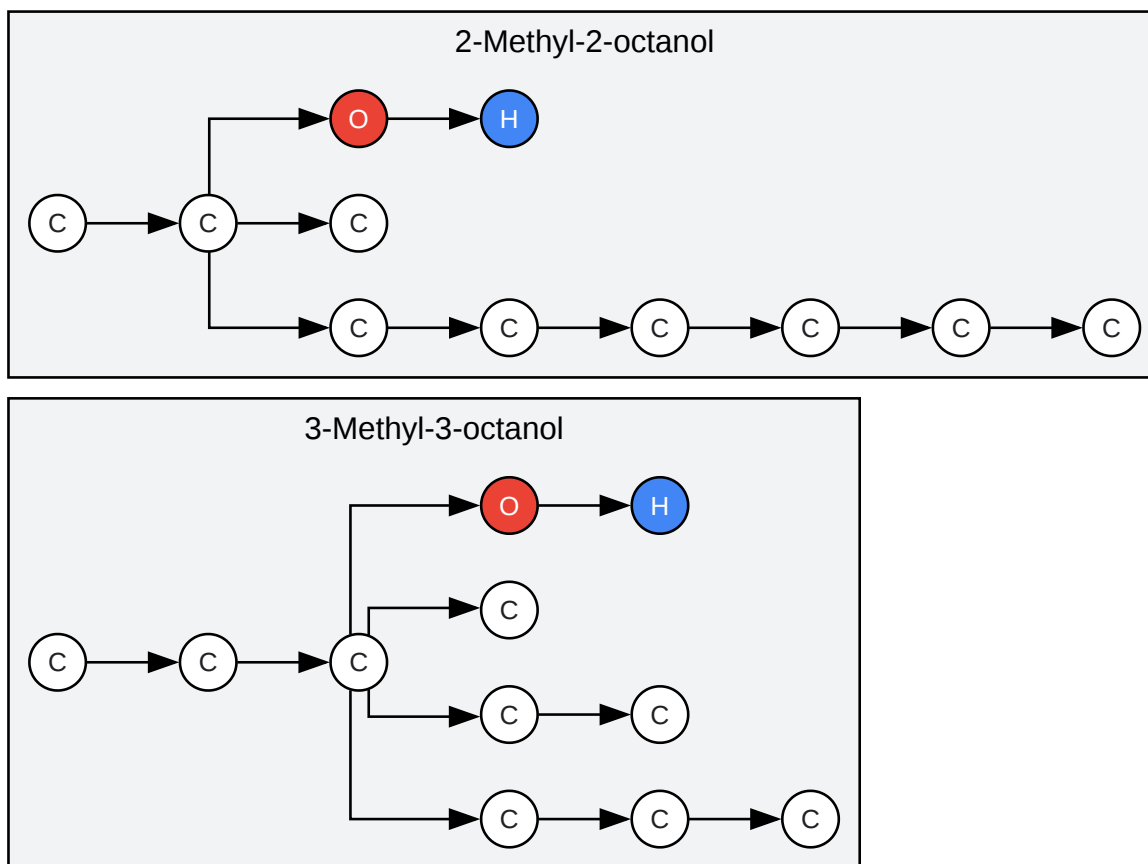
3-Methyl-3-octanol is recognized for its sensory properties and is used as a flavoring agent in the food industry, notably contributing to the flavor profile of roast beef.[7] It is also a chiral compound, with each isomer possessing a different flavor.[7]

2-Methyl-2-octanol serves as a valuable synthetic intermediate in chemical synthesis.[6][13] It is a precursor for producing compounds like 4-(1,1-Dimethylheptyl)phenol Diethoxylate, which has been shown to stimulate vitellogenin gene expression in trout hepatocytes and promote the growth of breast cancer cell lines, indicating its relevance in endocrinology and cancer research.[6][13] Additionally, it is used as an aromatic raw material in the fragrance and cosmetics industries.[8][10]

Structural Comparison

The structural difference between the two isomers, which is the basis for their differing properties, is visualized below.

Structural Isomers: 3-Methyl-3-octanol vs. 2-Methyl-2-octanol



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Caption: Ball-and-stick models of **3-Methyl-3-octanol** and 2-Methyl-2-octanol.

Experimental Protocols

Characterization and differentiation of these isomers are routinely performed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS).

Protocol: GC-MS Analysis of 3-Methyl-3-octanol and 2-Methyl-2-octanol

1. Objective: To separate and identify **3-Methyl-3-octanol** and 2-Methyl-2-octanol in a sample mixture and confirm their molecular weight and fragmentation patterns.

2. Materials:

- Sample containing **3-Methyl-3-octanol** and/or 2-Methyl-2-octanol
- High-purity solvent (e.g., methanol or hexane) for dilution
- GC-MS instrument equipped with a suitable capillary column (e.g., HP-5MS)
- Helium carrier gas (99.999% purity)
- Autosampler vials with septa

3. Sample Preparation:

- Prepare a 100 ppm stock solution of each isomer standard in the chosen solvent.
- Prepare a mixed standard solution containing both isomers at 10 ppm.
- Dilute the unknown sample to an appropriate concentration (e.g., 10-50 ppm) to avoid column overloading.
- Transfer 1 mL of the prepared solutions into autosampler vials.

4. GC-MS Instrument Conditions:

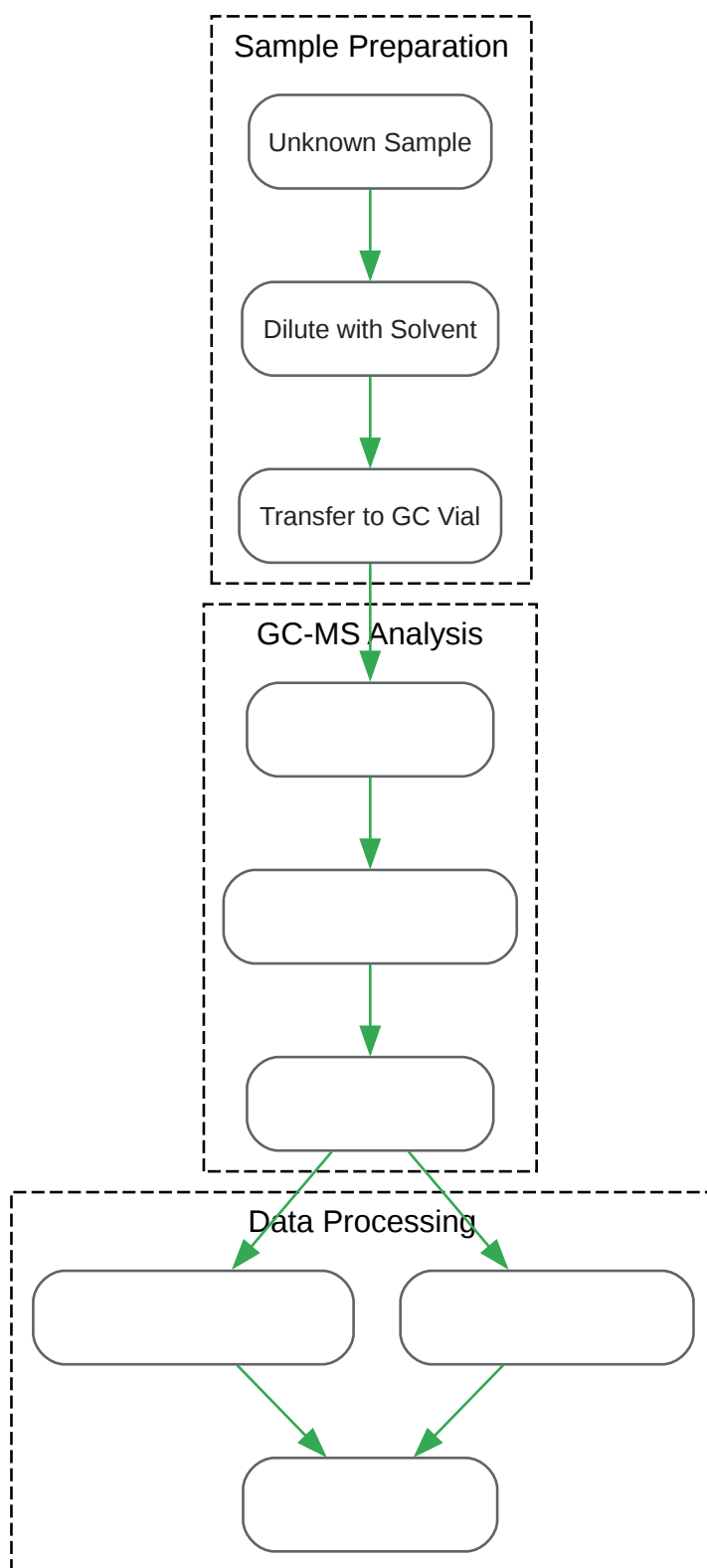
- Column: HP-5MS (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar column.
- Injector Temperature: 250 °C.
- Injection Volume: 1 μ L.
- Split Ratio: 10:1.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.

- Final hold: Hold at 250 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: m/z 40-400.

5. Data Analysis:

- Identify the peaks corresponding to each isomer by comparing their retention times with those of the individual standards.
- Analyze the mass spectrum for each peak. Confirm the molecular ion peak (m/z 144) and characteristic fragment ions.
- Quantify the compounds by integrating the peak areas and comparing them against a calibration curve generated from the standards.

The workflow for sample analysis is depicted in the diagram below.



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Caption: Workflow for the GC-MS analysis of isomeric alcohols.

Conclusion

3-Methyl-3-octanol and 2-Methyl-2-octanol, while sharing the same chemical formula, exhibit distinct properties that dictate their use in different scientific and industrial domains. **3-Methyl-3-octanol** is primarily utilized for its organoleptic qualities in the food industry, whereas 2-Methyl-2-octanol is a key intermediate in the synthesis of specialty chemicals and has applications in biological research. A thorough understanding of their individual characteristics, supported by robust analytical methods, is crucial for their effective application in research and development.

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